

# Ambiguity of "IV-361" Prevents Universal Disposal Protocol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	IV-361	
Cat. No.:	B15585928	Get Quote

A universal and specific disposal procedure for a substance identified only as "IV-361" cannot be provided, as this designation does not correspond to a recognized chemical in standard databases. Extensive searches indicate that "IV-361" is not a unique chemical identifier. Instead, the term appears in various contexts, including regulatory codes and as a non-specific product identifier, making it impossible to determine the chemical nature of the substance in question and, consequently, its proper disposal protocol.

For instance, search results frequently reference "N.Y. Comp. Codes R. & Regs. tit. 6, ch. IV, subch. B, pt. 361," which pertains to the siting of industrial hazardous waste facilities in New York, and the "HEALTH AND SAFETY CODE CHAPTER 361. SOLID WASTE DISPOSAL ACT" in Texas.[1][2][3][4] These are legal and regulatory frameworks for waste management and do not describe a specific chemical substance.

In other contexts, "361" appears as part of product names, such as "V 361 JET BLACK," a liquid colorant, or within the "C-361 FAMILY" of products, for which safety data sheets (SDS) are available but are specific to those product lines.[5][6] Additionally, "CHM361" has been identified as a university chemistry course code, with related documents describing laboratory experiments.[7][8][9]

Without a precise chemical name, Chemical Abstracts Service (CAS) number, or at the very least, a description of the type of substance (e.g., solvent, acid, biological material), providing disposal instructions would be irresponsible and potentially dangerous. The proper disposal of any chemical is dictated by its specific physical and chemical properties, toxicity, and reactivity.







General Guidance for Chemical Waste Disposal

For researchers, scientists, and drug development professionals handling any chemical waste, the following general workflow should be followed:

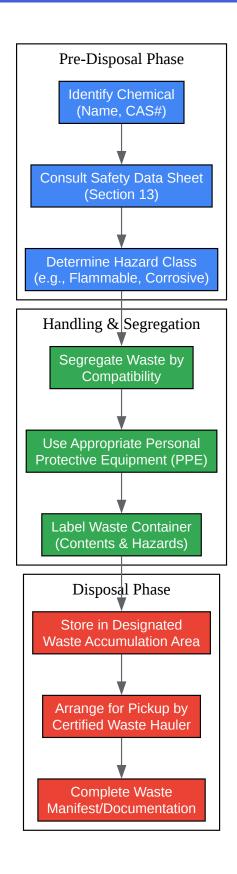
- Identify the Chemical: The first and most critical step is to accurately identify the chemical. This includes its name, CAS number, and any other relevant identifiers. This information is typically found on the container label or in the accompanying SDS.
- Consult the Safety Data Sheet (SDS): The SDS is the primary source of information for safe handling and disposal. Section 13 of the SDS specifically addresses disposal considerations.
- Segregate Waste: Chemical waste should be segregated according to its hazard class (e.g., flammable, corrosive, reactive, toxic). Never mix incompatible waste streams.
- Proper Labeling: All waste containers must be clearly and accurately labeled with the contents and associated hazards.
- Follow Institutional and Regulatory Procedures: Adhere to your institution's specific waste management protocols and all local, state, and federal regulations for hazardous waste disposal.

To assist in developing a specific disposal plan, please provide a proper chemical name or CAS number for the substance in question.

Illustrative Disposal Workflow

The following diagram illustrates a generalized workflow for chemical waste disposal. This is a conceptual guide and should be adapted to specific institutional and regulatory requirements.





Click to download full resolution via product page

Caption: Generalized workflow for the safe disposal of laboratory chemical waste.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. N.Y. Comp. Codes R. & Regs. tit. 6, ch. IV, subch. B, pt. 361 Siting Of Industrial Hazardous Waste Facilities | State Regulations | US Law | LII / Legal Information Institute [law.cornell.edu]
- 2. Chapter IV- Quality Services NYSDEC [dec.ny.gov]
- 3. HEALTH AND SAFETY CODE CHAPTER 361. SOLID WASTE DISPOSAL ACT [statutes.capitol.texas.gov]
- 4. statutes.capitol.texas.gov [statutes.capitol.texas.gov]
- 5. unitednow.com [unitednow.com]
- 6. servapure.com [servapure.com]
- 7. scribd.com [scribd.com]
- 8. scribd.com [scribd.com]
- 9. scribd.com [scribd.com]
- To cite this document: BenchChem. [Ambiguity of "IV-361" Prevents Universal Disposal Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585928#iv-361-proper-disposal-procedures]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





#### Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com